

# Technical Support Center: Purification of Carnallite from Halite Contamination

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## Compound of Interest

Compound Name: Carnallite

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the purification of **carnallite** from halite contamination.

## Frequently Asked Questions (FAQs)

1. What are the common methods for purifying **carnallite** from halite?

Several methods are employed to separate **carnallite** ( $\text{KCl} \cdot \text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ ) from halite ( $\text{NaCl}$ ) contamination, each based on different physicochemical properties of the minerals. The most common techniques include:

- **Froth Flotation:** This is a widely used industrial method that involves the selective separation of minerals in a slurry. For **carnallite** purification, a technique called "reverse flotation" is often employed, where halite is floated away from the **carnallite**.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Leaching:** This method utilizes the differential solubility of **carnallite** and halite in specific solvents, often water or brine solutions, at various temperatures to dissolve one mineral while leaving the other in its solid form.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Heavy Media Separation (HMS):** This technique separates minerals based on their density differences.[\[8\]](#)[\[9\]](#) **Carnallite** has a lower density (around  $1.60 \text{ g/cm}^3$ ) than halite (around  $2.17 \text{ g/cm}^3$ ), allowing for their separation in a dense liquid medium.[\[10\]](#)

- Electrostatic Separation: This dry processing method separates minerals based on differences in their electrical conductivity.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

## 2. How does reverse flotation work for **carnallite** purification?

In the reverse flotation of **carnallite**, a specific collector chemical is added to the mineral slurry that selectively attaches to the surface of the halite particles, making them hydrophobic (water-repellent).[\[1\]](#)[\[2\]](#) Air bubbles are then introduced into the slurry, and the hydrophobic halite particles attach to the bubbles and rise to the surface, forming a froth that can be skimmed off. **Carnallite**, remaining hydrophilic (water-attracting), settles at the bottom and is collected as the purified product. Alkyl morpholines are commonly used as collectors for this process.[\[1\]](#)[\[2\]](#)

## 3. What is the principle behind leaching for halite removal?

Leaching processes exploit the different solubilities of **carnallite** and halite in aqueous solutions, which are dependent on temperature.[\[4\]](#)[\[15\]](#) For instance, "decomposition leaching" involves treating the **carnallite** ore with water to dissolve the highly soluble magnesium chloride ( $\text{MgCl}_2$ ), leaving behind a solid mixture of potassium chloride (KCl) and NaCl.[\[16\]](#) Subsequent controlled washing or leaching steps can then be used to selectively dissolve the remaining NaCl. Hot leaching utilizes heated brine to selectively dissolve certain salts.[\[7\]](#)

## 4. Can you explain Heavy Media Separation for this process?

Heavy Media Separation (HMS) utilizes a liquid medium with a density intermediate to that of **carnallite** and halite.[\[9\]](#)[\[10\]](#)[\[17\]](#) When the crushed ore is introduced into this medium, the less dense **carnallite** particles float, while the denser halite particles sink.[\[10\]](#) This allows for a straightforward mechanical separation. The heavy medium is often a suspension of a dense, fine solid like magnetite in a saturated brine solution.[\[8\]](#)

# Troubleshooting Guides

## Issue 1: Poor Halite Removal Efficiency in Reverse Flotation

Possible Causes & Solutions:

Possible Cause	Troubleshooting Step
Incorrect Collector Dosage	Optimize the concentration of the collector (e.g., alkyl morpholine). Insufficient dosage may not render halite particles hydrophobic enough, while excessive amounts can lead to non-selective flotation.[1][18]
Inappropriate Particle Size	Ensure the ore is ground to an optimal size range. Very fine particles can be entrained in the froth regardless of hydrophobicity, while coarse particles may be too heavy to be lifted by air bubbles.[16]
Presence of Insoluble Slimes	Clay and other insoluble slimes can interfere with the flotation process by consuming the collector or physically hindering the separation. [19] Consider a desliming step before flotation, either through mechanical means or by using a specific slime flotation stage.[19][20]
Suboptimal pH of the Slurry	The effectiveness of some collectors is pH-dependent. Monitor and adjust the pH of the brine to the optimal range for the specific collector being used.
Water Chemistry	The composition of the brine used for flotation can impact collector performance. Ensure a saturated brine is used to prevent dissolution of the valuable minerals.

## Issue 2: Significant Carnallite Loss During Leaching

Possible Causes & Solutions:

Possible Cause	Troubleshooting Step
Excessive Water Usage	Carefully control the volume of water or unsaturated brine used for leaching to minimize the dissolution of carnallite.[5]
Incorrect Leaching Temperature	The solubilities of both carnallite and halite are temperature-dependent.[21][22] Optimize the leaching temperature to maximize the dissolution of halite while minimizing the dissolution of carnallite.
Insufficient Control of Residence Time	The duration of the leaching process should be carefully controlled. Prolonged contact time can lead to increased dissolution of carnallite.

## Issue 3: Inefficient Separation in Heavy Media Separation

Possible Causes & Solutions:

Possible Cause	Troubleshooting Step
Incorrect Medium Density	The specific gravity of the heavy medium is critical. Regularly monitor and adjust the density to ensure it remains between that of carnallite and halite.[17]
Medium Viscosity	High viscosity of the medium can hinder the free movement of particles, leading to poor separation. Ensure the solid particles in the medium are of the correct size and concentration.
Presence of Fines	Fine particles in the feed can alter the properties of the heavy medium and interfere with the separation. Proper screening of the feed is essential.

## Experimental Protocols

### Protocol 1: Bench-Scale Reverse Flotation of Halite from Carnallite

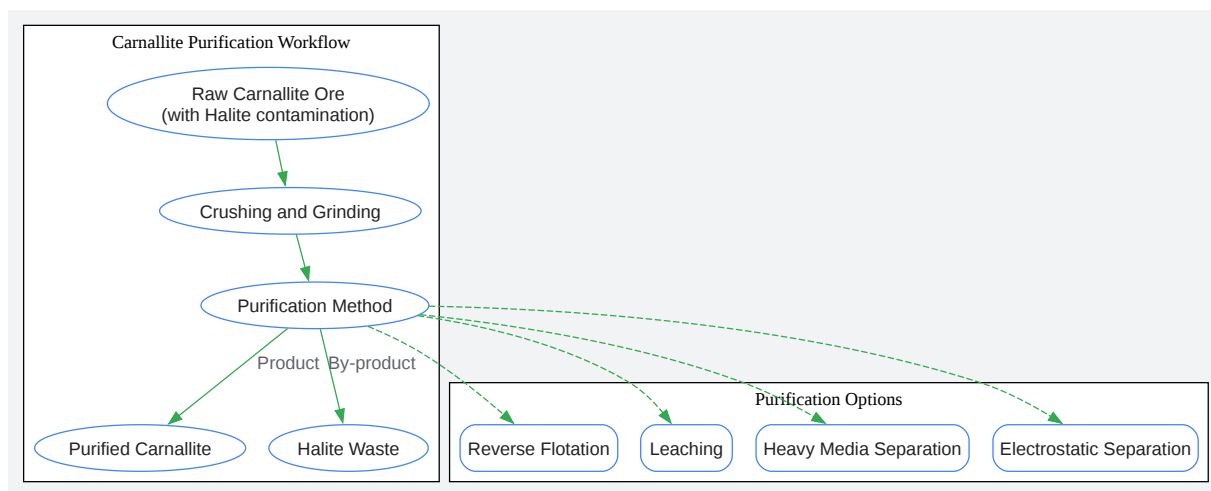
- Ore Preparation: Crush and grind the **carnallite** ore to a particle size of less than 1 mm.[\[18\]](#)
- Brine Preparation: Prepare a saturated brine solution using the **carnallite** ore to prevent the dissolution of valuable minerals during flotation.
- Pulp Formation: In a laboratory flotation cell, create a pulp by mixing the ground ore with the saturated brine to a solids density of approximately 23%.[\[19\]](#)
- Conditioning: Add the selected collector, such as an alkyl morpholine (e.g., dodecyl morpholine), to the pulp and condition for a set period (e.g., 2 minutes) to allow the collector to adsorb onto the halite surfaces.[\[2\]](#)[\[19\]](#)
- Flotation: Introduce air into the flotation cell to generate bubbles. Collect the froth, which is enriched in halite, until it ceases to form.
- Analysis: Collect, dry, and weigh both the floated (tailings) and non-floated (concentrate) fractions. Analyze the NaCl and KCl content in both fractions to determine the separation efficiency.

## Data Presentation

Table 1: Effect of Collector Type and Dosage on Halite Flotation

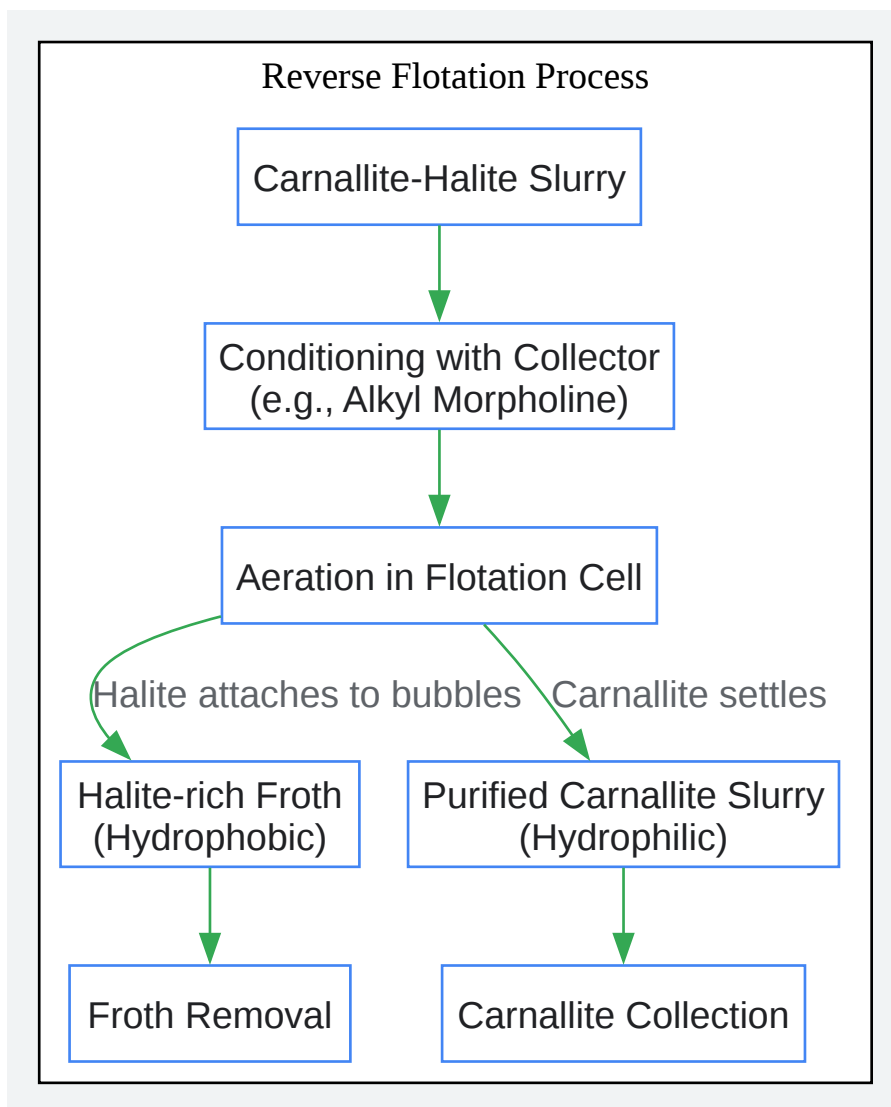
Collector Type	Collector Dosage (g/t)	NaCl Grade in Carnallite Concentrate (%)
Armoflot 619	200	2.86 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[18]</a>
kimiaflot 619	100	2.75 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[18]</a>
kimiaflot 619	125	2.02 <a href="#">[18]</a>

## Visualizations



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Caption: General workflow for the purification of **carnallite** from halite contamination.



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Caption: Schematic of the reverse flotation process for separating halite from **carnallite**.

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